

An In-depth Technical Guide to 2-(4-Iodophenyl)ethanol

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Compound of Interest

Compound Name: 2-(4-Iodophenyl)ethanol

CAS No.: 52914-23-5

Cat. No.: B1305254

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Abstract

This technical guide provides a comprehensive overview of **2-(4-Iodophenyl)ethanol**, a key halogenated aromatic alcohol. The document details its chemical identity, including its IUPAC name and various synonyms, and presents its physicochemical properties in a structured format. A significant focus is placed on a validated laboratory-scale synthesis protocol via the reduction of 2-(4-iodophenyl)acetic acid, with an emphasis on the mechanistic rationale and procedural safety. Furthermore, this guide explores the compound's critical role as a versatile building block in medicinal chemistry and drug development, supported by examples from the scientific literature. This document is intended to serve as a vital resource for researchers, chemists, and professionals in the pharmaceutical and life sciences industries, providing both foundational knowledge and practical insights into the synthesis and application of this important chemical intermediate.

Introduction: The Significance of Halogenated Phenethyl Alcohols in Modern Drug Discovery

Phenethyl alcohols and their derivatives are a class of compounds that form the structural backbone of numerous biologically active molecules, including neurotransmitters, hormones, and a wide array of pharmaceuticals. The introduction of a halogen atom, such as iodine, onto the phenyl ring—as in the case of **2-(4-iodophenyl)ethanol**—profoundly influences the molecule's steric and electronic properties. The iodine substituent can enhance metabolic stability, modulate lipophilicity, and provide a reactive handle for further synthetic transformations, such as cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck). These characteristics make **2-(4-iodophenyl)ethanol** a highly valuable and sought-after intermediate in the synthesis of complex molecular architectures for drug discovery and development. Its utility spans from the creation of novel small-molecule inhibitors to the development of sophisticated imaging agents.

Compound Profile: 2-(4-iodophenyl)ethanol

A precise understanding of a compound's identity and properties is fundamental to its effective application in a research and development setting.

Nomenclature and Chemical Identity

- IUPAC Name: 2-(4-iodophenyl)ethan-1-ol[1][2]
- Common Synonyms: 4-iodophenethyl alcohol, p-iodophenethyl alcohol, Benzeneethanol, 4-iodo-, 4-iodophenylethylalcohol[1][3]
- CAS Number: 52914-23-5[1][3]
- Molecular Formula: C₈H₉IO[1][3]
- Molecular Weight: 248.06 g/mol [1][3]
- InChI Key: GYUSTTSSRXDFKG-UHFFFAOYSA-N

Physicochemical Properties

The physical and chemical properties of **2-(4-iodophenyl)ethanol** dictate its handling, storage, and reaction conditions. These are summarized in the table below.

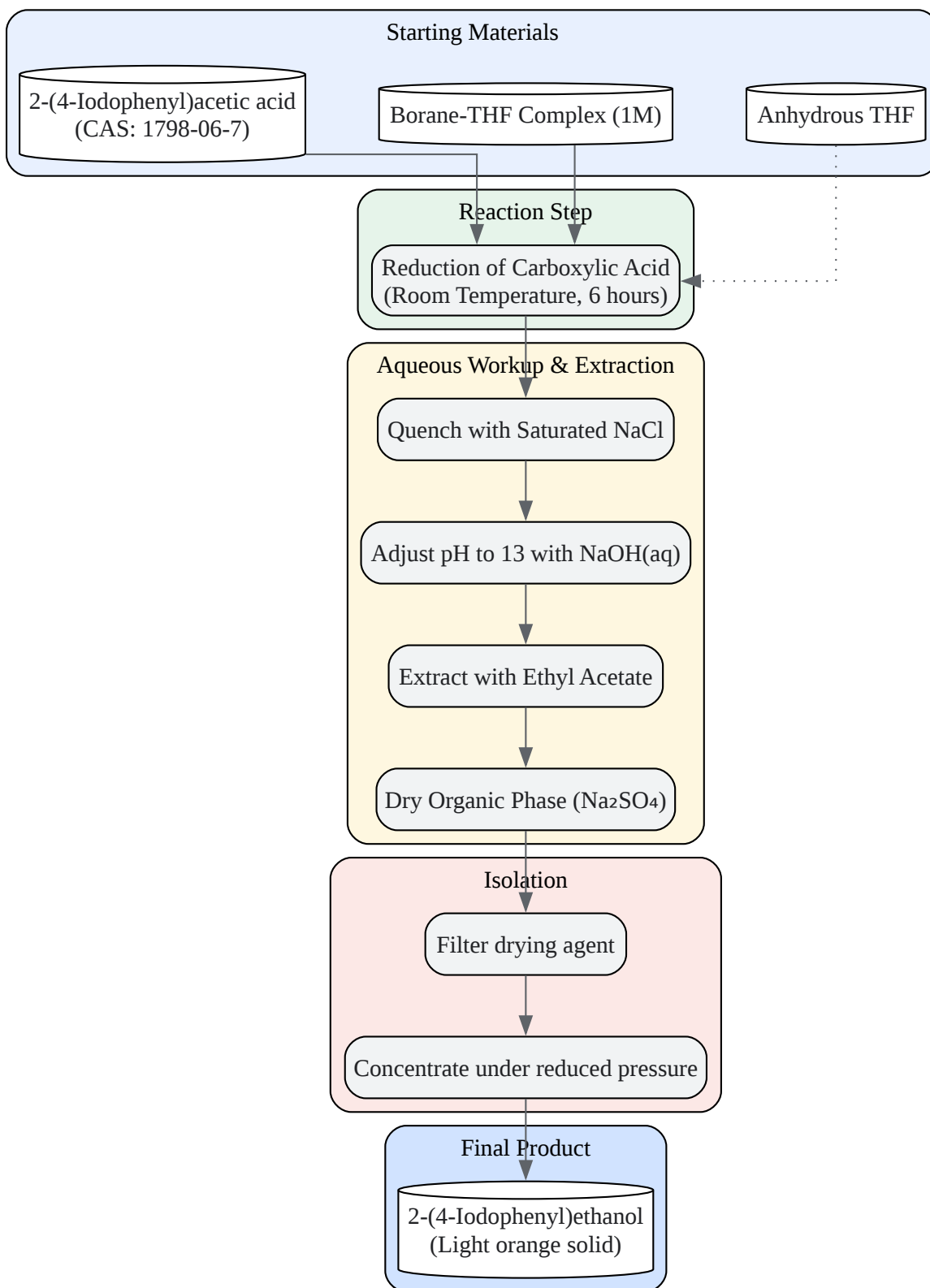
Property	Value	References
Appearance	Off-white to yellow solid	[1]
Melting Point	48-49 °C	[1]
Boiling Point	275.7 °C at 760 mmHg	[3]
Density	1.749 g/cm ³	[1][3]
Flash Point	121 °C	[1]
pKa	14.79 ± 0.10 (Predicted)	[1]
Storage Temperature	2-8°C, protect from light	[1]

Synthesis and Mechanistic Considerations

The most common and reliable laboratory-scale synthesis of **2-(4-iodophenyl)ethanol** involves the reduction of the corresponding carboxylic acid, 2-(4-iodophenyl)acetic acid. This method is favored for its high selectivity and relatively mild reaction conditions.

Synthetic Route: Reduction of 2-(4-iodophenyl)acetic acid

The conversion of a carboxylic acid to a primary alcohol is a fundamental transformation in organic synthesis. While strong reducing agents like lithium aluminum hydride (LAH) are effective, borane complexes offer a safer and more chemoselective alternative, avoiding the reduction of other sensitive functional groups.



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Caption: Experimental workflow for the synthesis of **2-(4-Iodophenyl)ethanol**.

Detailed Experimental Protocol

Causality and experimental choices are explained in italics.

- Preparation: To a 250 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, add 2-(4-iodophenyl)acetic acid (2.00 g, 7.63 mmol).
 - Expertise: The use of a nitrogen atmosphere is crucial to prevent the introduction of moisture, which would quench the highly reactive borane reagent, leading to lower yields.
- Dissolution: Add anhydrous tetrahydrofuran (THF, 150 mL) to the flask and stir until the acid is fully dissolved.
 - Expertise: Anhydrous THF is the solvent of choice due to its ability to dissolve the starting material and its compatibility with the borane reagent. Its relatively low boiling point also facilitates removal during the workup.
- Addition of Reducing Agent: Slowly add borane-tetrahydrofuran complex (1.0 M solution in THF, 7.63 mL, 7.63 mmol) dropwise to the stirred solution at room temperature.
 - Expertise: A slow, dropwise addition is essential to control the exothermic reaction and prevent the formation of byproducts. Adding the reagent too quickly can lead to a dangerous temperature increase and reduced selectivity.
- Reaction: Stir the reaction mixture continuously for 6 hours at room temperature.
 - Expertise: A 6-hour reaction time is typically sufficient for the complete reduction of the carboxylic acid. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting material spot.
- Quenching and Workup: Upon completion, carefully dilute the reaction mixture with a saturated sodium chloride solution. Adjust the pH to approximately 13 with an aqueous sodium hydroxide solution.
 - Expertise: The reaction is quenched to destroy any excess borane. Basification is necessary to deprotonate the borate esters formed during the reaction, making the desired alcohol product more soluble in the organic extraction solvent.

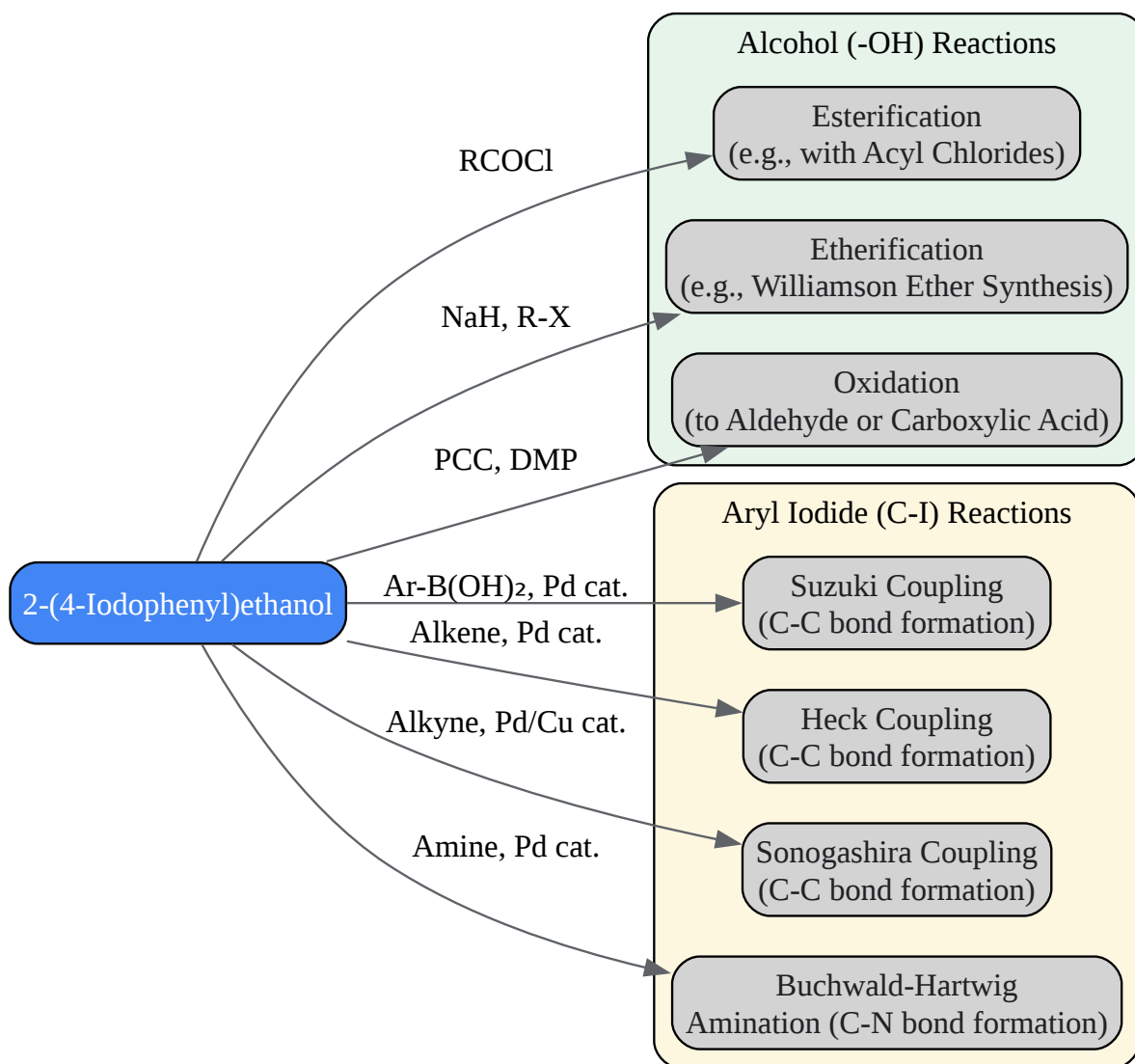
- Extraction: Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 50 mL). Combine the organic phases.
- Drying and Isolation: Dry the combined organic layers over anhydrous sodium sulfate. Filter to remove the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.^[1]
 - Trustworthiness: The resulting light orange solid (yield ~33%) can often be used in subsequent reactions without further purification.^[1] For applications requiring high purity, the product can be purified by column chromatography on silica gel.
- Characterization: The identity and purity of the product should be confirmed by analytical techniques such as NMR spectroscopy and mass spectrometry. The expected low-resolution mass spectrometry (ESI) result is m/z 271.1 $[M+Na]^+$.^[1]

Applications in Medicinal Chemistry and Drug Development

2-(4-Iodophenyl)ethanol is not typically an active pharmaceutical ingredient (API) itself but serves as a crucial precursor and building block in the synthesis of a wide range of biologically active molecules.

Role as a Versatile Synthetic Intermediate

The true value of **2-(4-Iodophenyl)ethanol** lies in the reactivity of its two functional groups: the primary alcohol and the aryl iodide.



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Sources

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